

An In-Depth Technical Guide to the Crystal Structure Analysis of 2-Allylpyridine

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Compound of Interest

Compound Name: 2-Allylpyridine

CAS No.: 2835-33-8

Cat. No.: B1609052

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Abstract

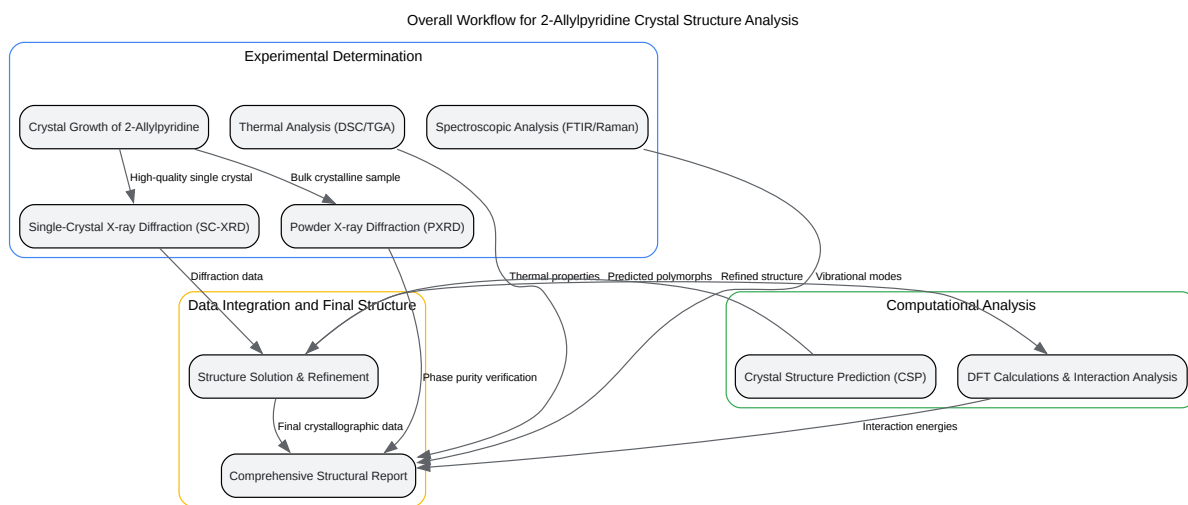
The determination of the three-dimensional atomic arrangement in the crystalline state is fundamental to understanding the physicochemical properties of any organic molecule. For **2-allylpyridine**, a versatile heterocyclic building block, a detailed crystal structure analysis provides invaluable insights into its solid-state behavior, influencing everything from polymorphism and stability to its utility in drug development and materials science. As of the writing of this guide, a public crystal structure for **2-allylpyridine** has not been deposited in the Cambridge Structural Database (CSD), the world's repository for small-molecule organic and metal-organic crystal structures.^{[1][2][3]} This guide, therefore, serves as a comprehensive technical roadmap for researchers and scientists, outlining the necessary experimental and computational workflows to determine, refine, and analyze the crystal structure of **2-allylpyridine**. It is designed to provide not just procedural steps, but the underlying scientific rationale, ensuring a robust and self-validating analytical process.

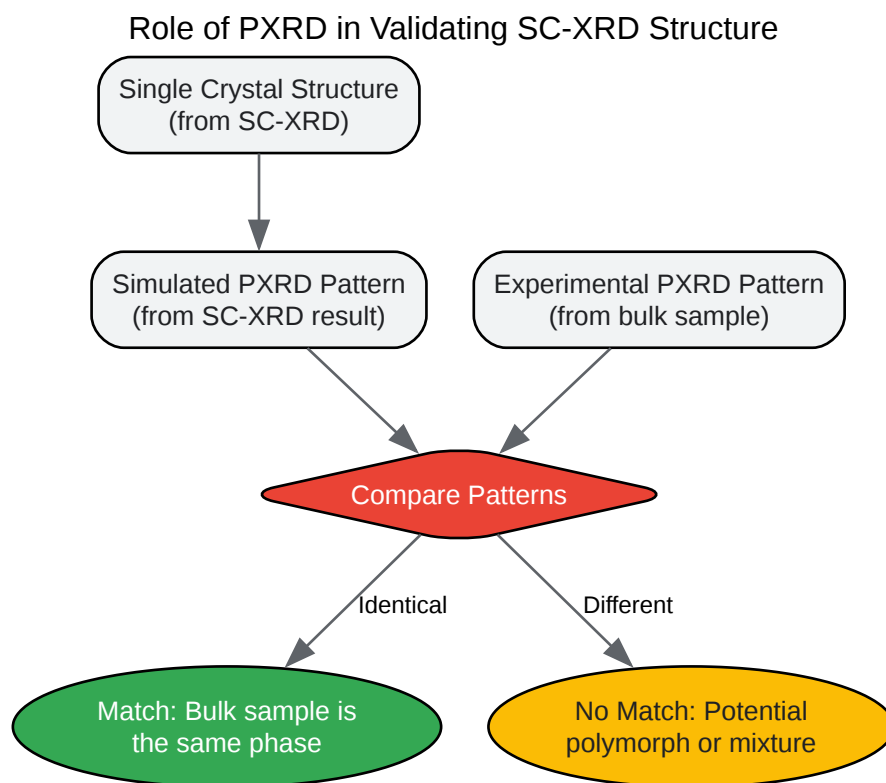
Introduction: The Significance of Solid-State Characterization

2-Allylpyridine (C_8H_9N) is a pyridine derivative featuring a reactive allyl group.^[4] Its molecular structure suggests potential for diverse applications, including as a ligand in coordination chemistry and a precursor in pharmaceutical synthesis. The solid-state structure, governed by intermolecular interactions, dictates many of its bulk properties such as melting point, solubility, and stability. A thorough crystal structure analysis is therefore not merely an academic exercise but a critical step in harnessing its full potential. This guide will navigate the reader through a multi-faceted approach, from the initial, often challenging, step of growing high-quality single crystals to the final stages of structural analysis and computational validation.

The Workflow: A Holistic Approach to Crystal Structure Determination

The determination of a crystal structure is a systematic process that integrates several analytical techniques. The following diagram illustrates the comprehensive workflow that will be detailed in this guide.





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Sources

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- 4. 2-(2-Propen-1-yl)pyridine | C₈H₉N | CID 3015241 - PubChem [pubchem.ncbi.nlm.nih.gov]
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